

Vergleich der Dielektrizitätskonstante von 6FDA-Polyimiden mit anderen Isolatoren

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-(Hexafluoroisopropylidene)diphthalic anhydride

Cat. No.: B093865

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Medikamentenentwicklung, die fortschrittliche Isoliermaterialien evaluieren, bietet dieser Leitfaden einen objektiven Vergleich der dielektrischen Eigenschaften von 6FDA-basierten Polyimiden gegenüber anderen gängigen Isolatoren. Die hier präsentierten Daten fassen experimentelle Ergebnisse zusammen, um eine fundierte Materialauswahl zu unterstützen.

6FDA-basierte Polyimide, eine Klasse von Hochleistungspolymeren, zeichnen sich durch ihre exzellenten thermischen, mechanischen und elektrischen Eigenschaften aus. Ein wesentliches Merkmal dieser Polymere ist ihre niedrige Dielektrizitätskonstante, die sie für Anwendungen in der Mikroelektronik und Hochfrequenztechnik besonders attraktiv macht. Diese Eigenschaft ist primär auf die Einführung von Fluoratomen in die Polymerstruktur durch das Monomer 4,4'-(Hexafluoroisopropyliden)diphthalsäureanhydrid (6FDA) zurückzuführen. Die voluminösen Trifluormethylgruppen (-CF₃) vergrößern das freie Volumen innerhalb des Polymers und verringern die Polarisierbarkeit, was zu einer reduzierten Dielektrizitätskonstante führt.^{[1][2]}

Quantitativer Leistungsvergleich

Die nachstehende Tabelle fasst die Dielektrizitätskonstanten von 6FDA-basierten Polyimiden im Vergleich zu anderen weit verbreiteten Isolatormaterialien zusammen. Die Werte können je nach spezifischer Zusammensetzung, Frequenz und Temperatur variieren.

Material	Typ	Dielektrizitätskonstante (κ)	Messfrequenz
6FDA-basiertes Polyimid	Polymer	2,6 - 3,5	1 MHz - 10 GHz
Siliziumdioxid (SiO ₂)	Keramik	3,9 - 4,5	1 MHz
Siliziumnitrid (Si ₃ N ₄)	Keramik	6,0 - 10,0	1 MHz
Polytetrafluorethylen (PTFE / Teflon®)	Polymer	2,0 - 2,1	1 kHz - 1 GHz
Kapton® (Standard-Polyimid)	Polymer	3,4 - 3,5	1 kHz

Daten zusammengestellt aus verschiedenen Quellen.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimentelle Protokolle

Die Messung der Dielektrizitätskonstante von festen elektrischen Isoliermaterialien erfolgt typischerweise nach standardisierten Verfahren wie ASTM D150. Nachfolgend wird ein allgemeines Protokoll zur Bestimmung der Dielektrizitätskonstante von dünnen Polymerfilmen beschrieben.

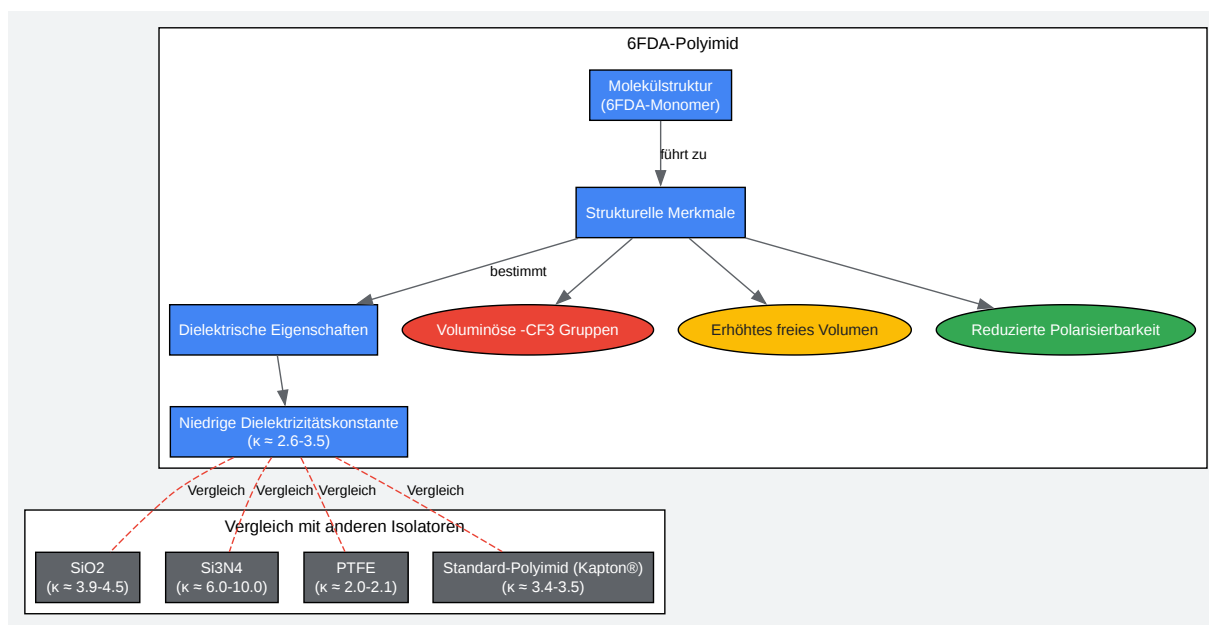
Messung der Dielektrizitätskonstante gemäß ASTM D150

- Probenvorbereitung:
 - Die zu testenden Polymerfilme werden zu flachen, gleichmäßigen Proben mit typischerweise einem Durchmesser von etwa 50 mm und einer Dicke von unter 3 mm verarbeitet.
 - Es ist entscheidend, dass die Oberflächen der Proben sauber, trocken und frei von Defekten sind, um Messfehler zu minimieren.[\[4\]](#)
- Testaufbau:

- Die Probe wird zwischen zwei parallelen Plattenelektroden in einer geeigneten Messzelle platziert.
- Die Messzelle wird mit einem Präzisions-LCR-Meter oder einem Impedanzanalysator verbunden.^[4]
- Um Luft einschlüsse zwischen den Elektroden und der Probe zu vermeiden, die die Messergebnisse verfälschen könnten, wird oft ein leichter, gleichmäßiger Druck angewendet.
- Elektrische Messung:
 - Zunächst wird die Kapazität der leeren Messzelle (ohne Probe), C_0 , bei der gewünschten Frequenz gemessen.
 - Anschließend wird die Probe in die Messzelle eingelegt und die Kapazität mit dem dielektrischen Material, C , bei derselben Frequenz gemessen.^[3]
 - Die Messung wird bei verschiedenen Frequenzen wiederholt, um die Frequenzabhängigkeit der Dielektrizitätskonstante zu bestimmen.
- Datenaufzeichnung und Auswertung:
 - Die Dielektrizitätskonstante (relative Permittivität), κ , wird als das Verhältnis der Kapazität mit dem Material zur Kapazität der leeren Zelle berechnet: $\kappa = C / C_0$
 - Neben der Dielektrizitätskonstante werden oft auch der dielektrische Verlustfaktor ($\tan \delta$) und andere relevante Parameter erfasst.^[3]

Logische Beziehungen und Materialvergleich

Das folgende Diagramm veranschaulicht den Zusammenhang zwischen der Molekülstruktur von 6FDA-Polyimiden und ihrer resultierenden niedrigen Dielektrizitätskonstante im Vergleich zu anderen Isolatoren.



[Click to download full resolution via product page](#)

Abbildung 1: Zusammenhang zwischen der Molekülstruktur von 6FDA-Polyimiden und der Dielektrizitätskonstante.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dielectric Constant and Dissipation Factor ASTM D150, IEC 60250 [intertek.com]
- 2. infinitalab.com [infinitalab.com]
- 3. medium.com [medium.com]
- 4. srvr.in [srvr.in]
- 5. ietlabs.com [ietlabs.com]
- 6. pubs.aip.org [pubs.aip.org]
- 7. Dielectric constant measurements of thin films and liquids using terahertz metamaterials - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 8. chemrxiv.org [chemrxiv.org]
- 9. 8.5 Molecular Model of a Dielectric – University Physics Volume 2 [pressbooks.online.ucf.edu]
- 10. MAS.862 PIT - Thrass Karydis [fab.cba.mit.edu]
- 11. file.yizimg.com [file.yizimg.com]
- To cite this document: BenchChem. [Vergleich der Dielektrizitätskonstante von 6FDA-Polyimiden mit anderen Isolatoren]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093865#dielectric-constant-comparison-between-6fda-polyimides-and-other-insulators]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com